

Synthesis and Characterization of Atazanavir-d9: A Technical Guide

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Compound of Interest

Compound Name: Atazanavir-d9

Cat. No.: B15566281

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Atazanavir-d9**, a deuterated analog of the HIV-1 protease inhibitor Atazanavir. The introduction of deuterium atoms into the molecular structure of Atazanavir offers a valuable tool for various research applications, particularly in pharmacokinetic and metabolic studies. This document outlines a proposed synthetic route, detailed experimental protocols, and characterization methodologies.

Introduction

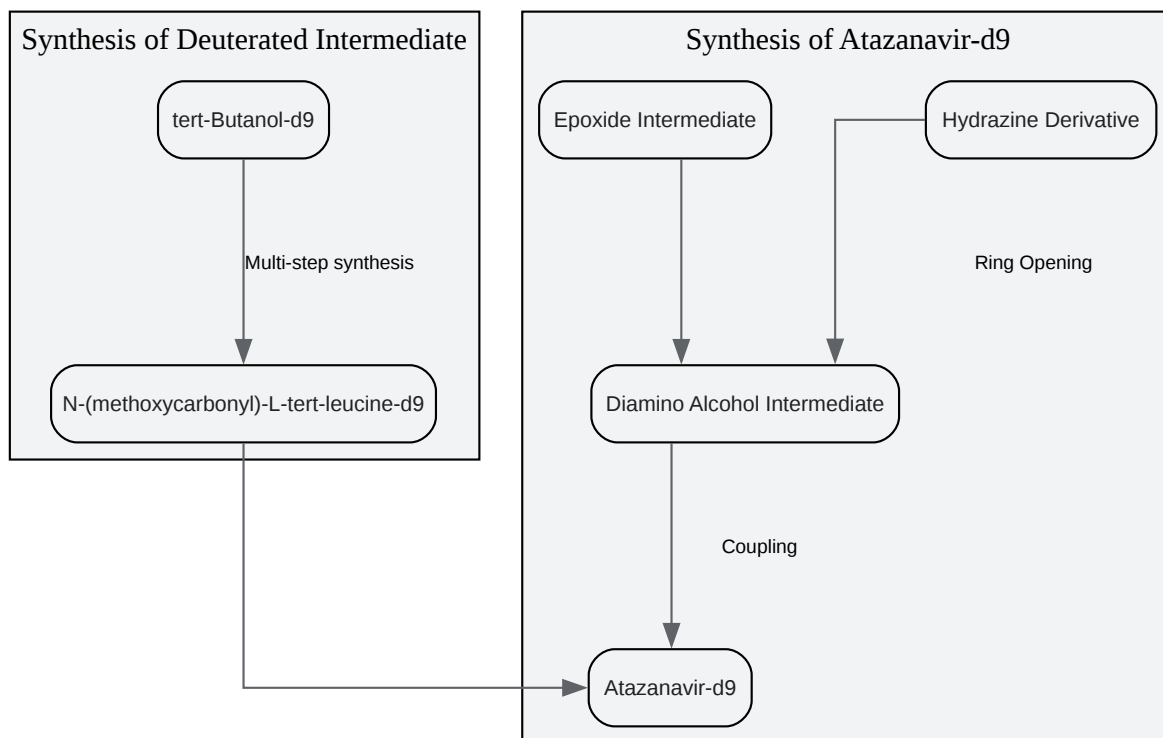
Atazanavir is a critical antiretroviral drug used in the treatment of HIV-1 infection.[1] Stable isotope-labeled internal standards, such as deuterated analogs of Atazanavir, are essential for accurate and precise quantification in bioanalytical methods.[2] The use of a deuterated standard like **Atazanavir-d9** minimizes analytical variability by mimicking the behavior of the unlabeled drug during sample extraction and analysis.[2] Furthermore, deuterated compounds can exhibit altered metabolic profiles, a phenomenon known as the kinetic isotope effect, which can be leveraged to improve pharmacokinetic properties.[3][4]

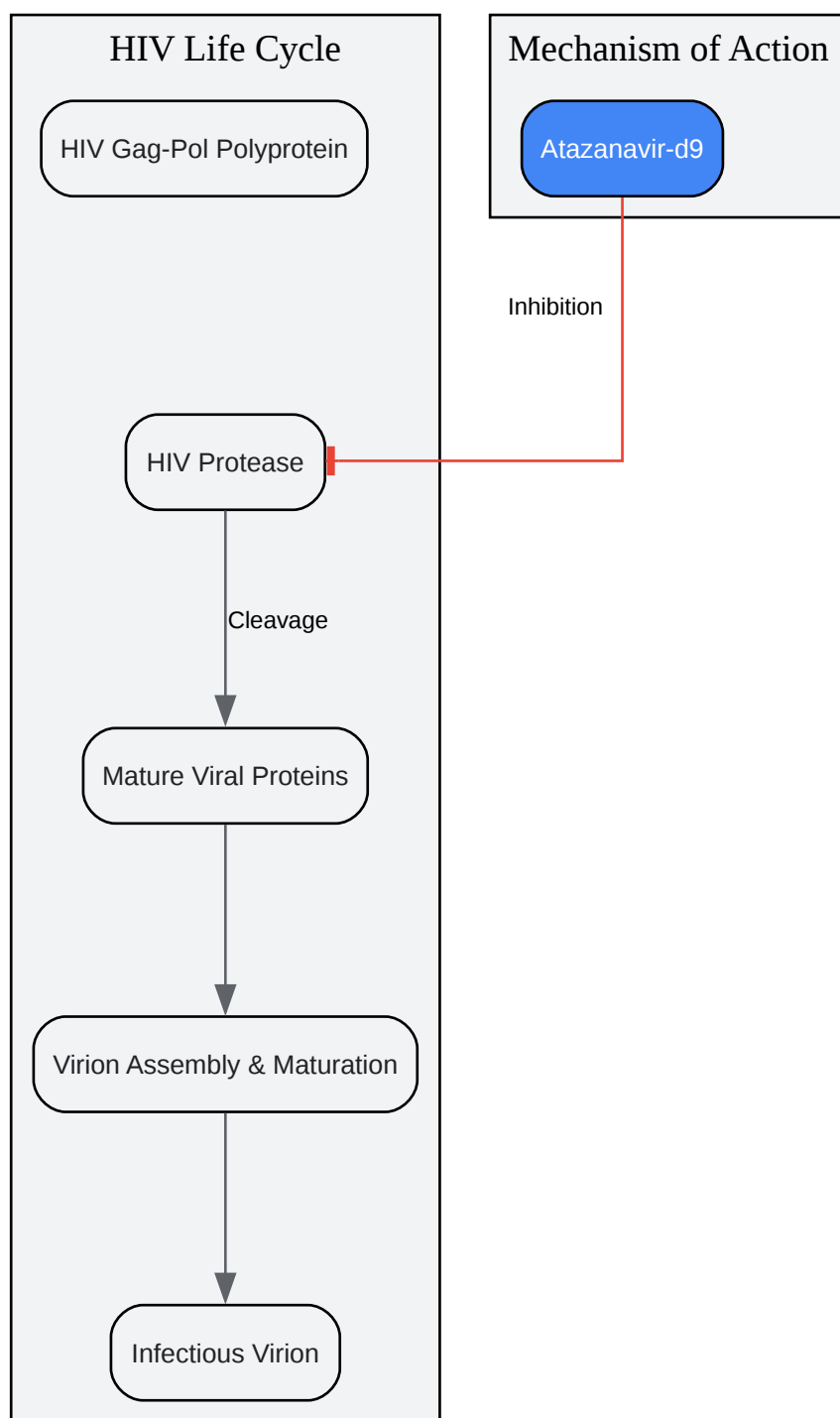
This guide focuses on **Atazanavir-d9**, a novel isotopic analog. While specific literature on the synthesis of **Atazanavir-d9** is not publicly available, this document proposes a synthetic strategy based on established methods for the synthesis of Atazanavir and other deuterated analogs.

Proposed Synthesis of Atazanavir-d9

The proposed synthesis of **Atazanavir-d9** involves the coupling of key deuterated and non-deuterated intermediates. The synthetic strategy aims to introduce nine deuterium atoms in a stable position on the tert-butyl group of the N-(methoxycarbonyl)-L-tert-leucine moiety.

Synthetic Scheme





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